

LASSBio-1359 solubility in DMSO and PBS for experiments

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Compound of Interest

Compound Name: LASSBio-1359

Cat. No.: B12373798

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Application Notes and Protocols for LASSBio- 1359

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **LASSBio-1359**, an adenosine A2A receptor agonist with vasodilatory and anti-inflammatory properties.[1] [2] This document outlines what is known about its solubility, provides protocols for preparing solutions and conducting in vitro experiments, and describes its mechanism of action.

Physicochemical Properties and Solubility

While specific quantitative solubility data for **LASSBio-1359** in DMSO and PBS is not readily available in public literature, this section provides general guidance for its preparation based on common practices for similar compounds.

Data Presentation: LASSBio-1359 Properties



Property	Data	Source
Compound Name	LASSBio-1359	N/A
Mechanism of Action	Adenosine A2A receptor agonist	[1][2]
Reported Activities	Vasodilatory, Anti-inflammatory, Anti-TNF-α properties in vitro	[1][3]
Solubility in DMSO	Not specified. High solubility is expected.	N/A
Solubility in PBS	Not specified. Likely low, requiring a co-solvent.	N/A

Experimental Protocols Protocol for Determining the Solubility of LASSBio-1359

Objective: To experimentally determine the solubility of LASSBio-1359 in DMSO and PBS.

Materials:

- LASSBio-1359 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Vortex mixer
- Sonicator
- Spectrophotometer or HPLC

Methodology:

• DMSO Solubility:



- 1. Prepare a series of concentrations of **LASSBio-1359** in DMSO (e.g., 1, 5, 10, 25, 50, 100 mM).
- 2. Vortex each solution vigorously for 2-5 minutes.
- 3. If dissolution is not complete, sonicate the solutions for 10-15 minutes.
- 4. Visually inspect for any undissolved particles. The highest concentration that results in a clear solution is the approximate solubility.
- 5. For a more quantitative measure, centrifuge the supersaturated solutions and measure the concentration of the supernatant using a validated analytical method (e.g., spectrophotometry or HPLC).
- PBS Solubility:
 - 1. Prepare a high-concentration stock solution of **LASSBio-1359** in DMSO (e.g., 100 mM).
 - 2. Prepare a series of dilutions of the DMSO stock solution into PBS (pH 7.4). The final concentration of DMSO should be kept low (e.g., <1%) to minimize its effect on the cells and the solubility measurement.
 - 3. Mix the solutions thoroughly and incubate at room temperature for at least one hour.
 - 4. Observe the solutions for any signs of precipitation.
 - 5. Filter the solutions through a 0.22 µm filter to remove any precipitate.
 - 6. Determine the concentration of **LASSBio-1359** in the filtrate using a validated analytical method. The highest concentration that remains in solution is the aqueous solubility.

Preparation of LASSBio-1359 Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **LASSBio-1359** in DMSO for use in in vitro experiments.

Materials:



- LASSBio-1359 powder
- Anhydrous DMSO
- Sterile, amber microcentrifuge tubes
- Vortex mixer

Protocol:

- Equilibrate the **LASSBio-1359** powder to room temperature before opening the vial.
- Weigh the desired amount of **LASSBio-1359** powder in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming or sonication may be used to aid dissolution.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.

In Vitro TNF-α Inhibition Assay

Objective: To evaluate the in vitro anti-inflammatory activity of **LASSBio-1359** by measuring its effect on TNF- α production in stimulated immune cells.

Materials:

- RAW 264.7 murine macrophages (or other suitable immune cells)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- LASSBio-1359 DMSO stock solution
- Lipopolysaccharide (LPS)



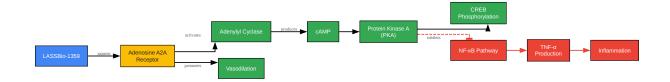
- TNF-α ELISA kit
- 96-well cell culture plates

Protocol:

- Cell Seeding: Seed RAW 264.7 cells in a 96-well plate at a density of 1 x 10^5 cells/well and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of LASSBio-1359 in complete culture medium from the DMSO stock. The final DMSO concentration should be consistent across all wells and typically below 0.5%. Pre-treat the cells with various concentrations of LASSBio-1359 for 1 hour.
- Stimulation: After the pre-treatment, stimulate the cells with LPS (e.g., 1 μg/mL) to induce TNF-α production. Include appropriate controls (vehicle control, LPS-only control, and untreated control).
- Incubation: Incubate the plate for 18-24 hours at 37°C in a 5% CO2 incubator.
- Supernatant Collection: After incubation, centrifuge the plate and carefully collect the cell culture supernatant.
- TNF-α Measurement: Quantify the concentration of TNF-α in the supernatants using a commercial ELISA kit, following the manufacturer's instructions.
- Data Analysis: Calculate the percentage of TNF-α inhibition for each concentration of LASSBio-1359 and determine the IC50 value.

Visualizations Signaling Pathway of LASSBio-1359





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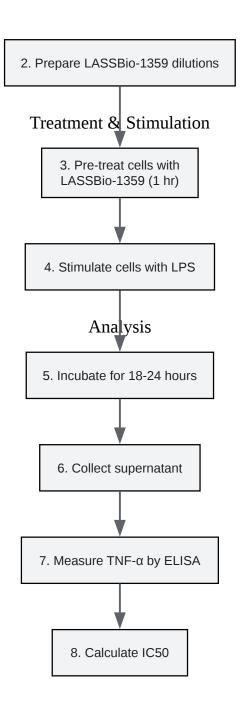
Caption: Signaling pathway of LASSBio-1359 as an adenosine A2A receptor agonist.

Experimental Workflow for In Vitro TNF- α Inhibition Assay



Preparation

1. Seed RAW 264.7 cells in 96-well plate



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